

Application Notes: Dissolving and Utilizing Physcion 8-O-rutinoside in Cell Culture

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Compound of Interest

Compound Name: *Physcion 8-O-rutinoside*

Cat. No.: *B1644593*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **Physcion 8-O-rutinoside** for in vitro cell culture experiments. The following protocols and data have been compiled to ensure optimal solubility and consistent results in your research.

Product Information

Compound: **Physcion 8-O-rutinoside** Molecular Formula: $C_{28}H_{32}O_{14}$ Molecular Weight: 592.55 g/mol Appearance: Yellowish solid

Solubility and Stock Solution Preparation

Physcion 8-O-rutinoside and its related glycosides, such as Physcion 8-O- β -D-glucopyranoside, exhibit low solubility in aqueous solutions but are soluble in organic solvents. For cell culture applications, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing a concentrated stock solution.

Key Solubility Data:

A closely related compound, Physcion 8-O- β -D-glucopyranoside, has a reported solubility of up to 25 mg/mL in DMSO.^{[1][2]} To enhance dissolution, gentle warming to 60°C and ultrasonication can be employed.^{[1][2]} It is crucial to use anhydrous, high-purity DMSO to avoid precipitation.

Protocol for Preparing a 10 mM Stock Solution

- Materials:
 - **Physcion 8-O-rutinoside** powder
 - Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Calibrated pipette
- Procedure:
 - Equilibrate the **Physcion 8-O-rutinoside** vial to room temperature before opening to prevent moisture condensation.
 - Weigh out the desired amount of the compound using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, use 5.93 mg of **Physcion 8-O-rutinoside**.
 - Add the appropriate volume of sterile DMSO to the vial.
 - To aid dissolution, cap the vial tightly and vortex thoroughly. If necessary, place the vial in an ultrasonic bath or a water bath at 37°C for a short period.^[2]
 - Once fully dissolved, visually inspect the solution to ensure there is no particulate matter.
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the stock solution at -20°C or -80°C for long-term stability. A stock solution stored at -80°C is stable for up to 6 months, while at -20°C, it is stable for up to 1 month.^[1]

Use in Cell Culture Experiments

When preparing working solutions for cell-based assays, the final concentration of DMSO in the cell culture medium should be kept to a minimum, typically below 0.5%, to avoid solvent-induced cytotoxicity.^{[3][4][5]} A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Protocol for Preparing Working Solutions

- Materials:
 - 10 mM **Physcion 8-O-rutinoside** stock solution in DMSO
 - Sterile, pre-warmed complete cell culture medium
- Procedure:
 - Thaw an aliquot of the 10 mM stock solution at room temperature.
 - Perform serial dilutions of the stock solution directly into the complete cell culture medium to achieve the desired final concentrations.
 - Important: To prevent precipitation, add the DMSO stock solution to the culture medium and mix immediately and thoroughly. Avoid adding aqueous medium directly to the concentrated DMSO stock.
 - The final DMSO concentration should not exceed 0.5%. For example, to achieve a 10 μ M final concentration, you would add 1 μ L of the 10 mM stock to 1 mL of cell culture medium, resulting in a final DMSO concentration of 0.1%.
 - Add the prepared working solutions to your cell cultures and proceed with the experiment.

Quantitative Data Summary

The following table summarizes the reported in vitro activity of Physcion and its glycosides across various cancer cell lines. This data can serve as a reference for determining appropriate concentration ranges for your experiments.

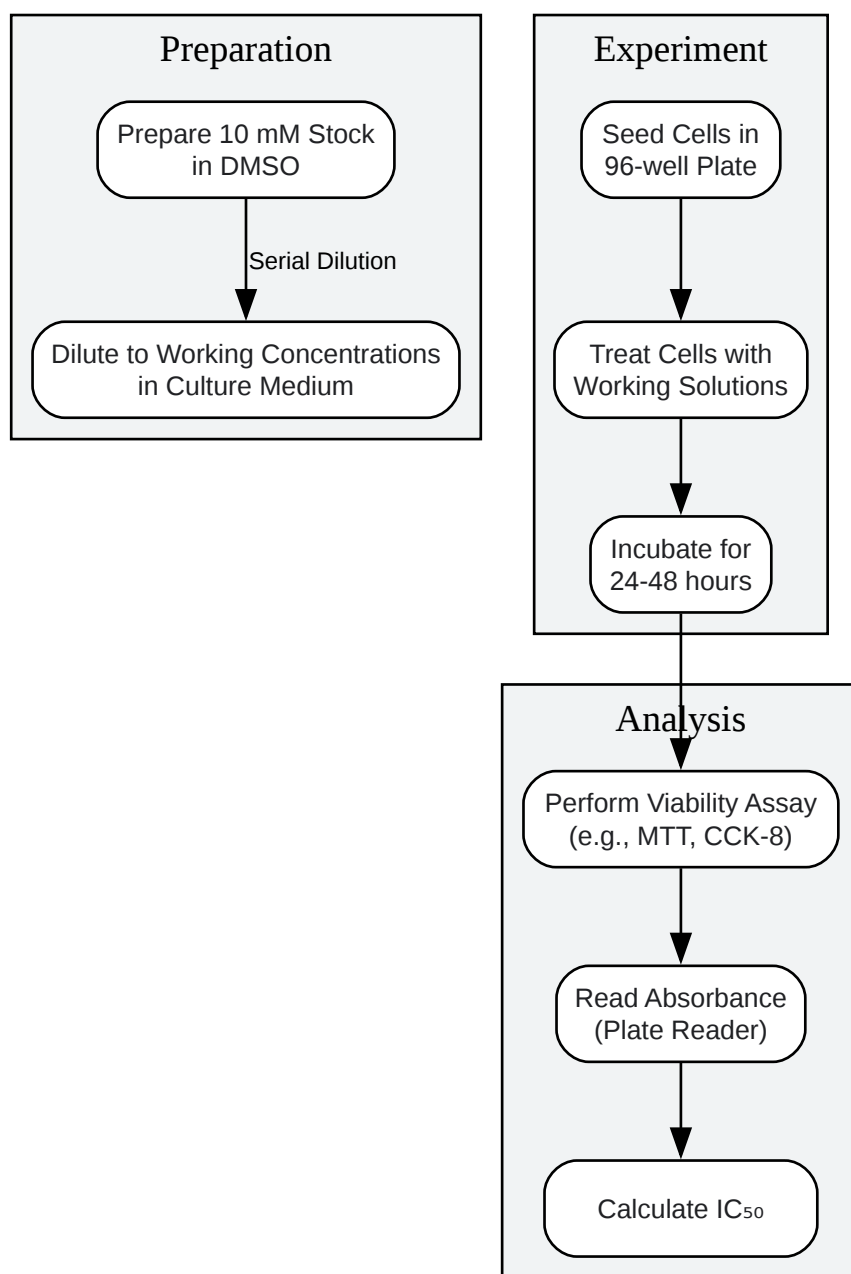
Compound	Cell Line	Assay Type	Incubation Time	IC ₅₀ (μM)	Reference
Physcion	HeLa (Cervical Cancer)	Cytotoxicity	48 h	Not explicitly stated, but effects observed at 80-300 μM	[6]
Physcion 8-O-β-glucopyranoside	SKOV3 (Ovarian Cancer)	Cell Viability (CCK-8)	Not Stated	Not explicitly stated, but effects observed	[7]
Physcion 8-O-β-glucopyranoside	OVCAR-3 (Ovarian Cancer)	Cell Viability (CCK-8)	Not Stated	Not explicitly stated, but effects observed	[7]
Physcion 8-O-β-glucopyranoside	A549 (Non-Small Cell Lung Cancer)	Cell Viability (CCK-8)	Not Stated	Not explicitly stated, but induced apoptosis	[8]
Physcion 8-O-β-glucopyranoside	H358 (Non-Small Cell Lung Cancer)	Cell Viability (CCK-8)	Not Stated	Not explicitly stated, but induced apoptosis	[8]

Note: IC₅₀ values can vary depending on the specific assay, cell line, and experimental conditions.

Visualized Experimental Workflow and Signaling Pathway

Experimental Workflow for Cell Viability Assay

The following diagram illustrates a typical workflow for assessing the cytotoxic effects of **Physcion 8-O-rutinoside** on cancer cells.

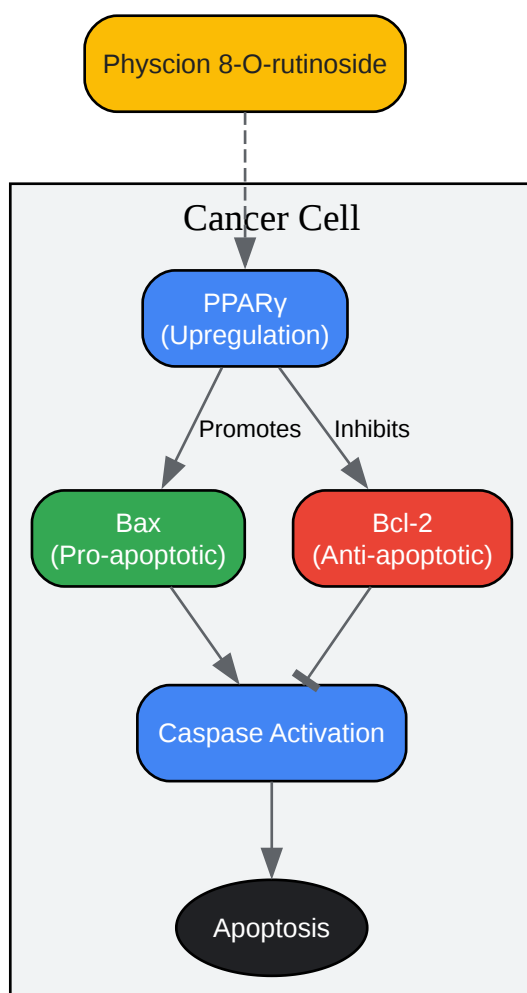


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Caption: Workflow for determining the IC₅₀ of **Physcion 8-O-rutinoside**.

Proposed Signaling Pathway of Action

Physcion and its glycosides have been shown to exert their anti-cancer effects through the modulation of various signaling pathways, leading to apoptosis and cell cycle arrest.[9][10] One reported mechanism involves the upregulation of PPAR γ . [8]



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Caption: Proposed mechanism of **Physcion 8-O-rutinoside**-induced apoptosis.

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